

Chemical structure and properties of Propaquizafop

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Compound of Interest

Compound Name: *Propaquizafop*

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Propaquizafop: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Propaquizafop is a selective, post-emergence herbicide belonging to the aryloxyphenoxypropionate class of chemicals.^{[1][2]} It is effective against a wide range of annual and perennial grass weeds in various broadleaf crops. This technical guide provides an in-depth overview of the chemical structure, physicochemical properties, mode of action, metabolism, and toxicology of **Propaquizafop**, intended for a scientific audience.

Chemical Structure and Identity

Propaquizafop is a chiral molecule, with the herbicidal activity primarily attributed to the (R)-enantiomer.^[1]

- IUPAC Name: 2-((propan-2-ylideneamino)oxy)ethyl (R)-2-(4-((6-chloroquinoxalin-2-yl)oxy)phenoxy)propanoate
- CAS Number: 111479-05-1
- Chemical Formula: C₂₂H₂₂ClN₃O₅

- Molecular Weight: 443.88 g/mol
- SMILES: C--INVALID-LINK--Oc1ccc(cc1)Oc2nc3cc(Cl)ccc3nc2

Physicochemical Properties

A summary of the key physicochemical properties of **Propaquizafop** is presented in the table below. These properties are crucial for understanding its environmental fate and behavior, as well as for formulation development.

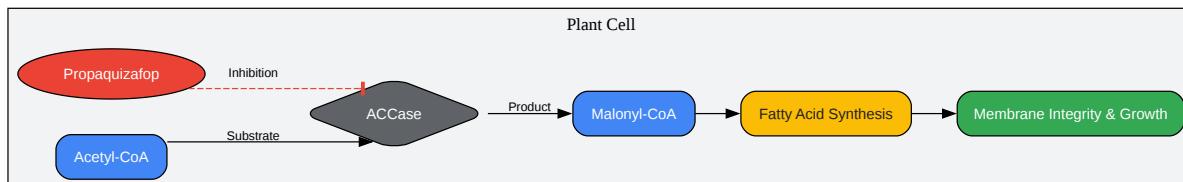
Property	Value	Experimental Protocol Reference
Melting Point	62-64 °C	OECD Guideline 102
Boiling Point	Decomposes before boiling	OECD Guideline 103
Vapor Pressure	1.3 x 10 ⁻⁸ Pa at 20 °C	OECD Guideline 104
Water Solubility	2 mg/L at 25 °C (pH 7)	OECD Guideline 105
Octanol-Water Partition Coefficient (log K _{ow})	3.5 at pH 7	OECD Guideline 107, 117, 123
Density	1.29 g/cm ³ at 20 °C	OECD Guideline 109

Mode of Action: Inhibition of Acetyl-CoA Carboxylase (ACCase)

Propaquizafop's herbicidal activity stems from its ability to inhibit the enzyme Acetyl-CoA Carboxylase (ACCase).^{[1][2]} ACCase is a critical enzyme in the biosynthesis of fatty acids, which are essential components of plant cell membranes and play a vital role in energy storage.

Signaling Pathway

The inhibition of ACCase by **Propaquizafop** disrupts the production of malonyl-CoA from acetyl-CoA, the first committed step in fatty acid synthesis. This leads to a depletion of fatty acids, ultimately causing cessation of growth and death of susceptible grass species.



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Caption: Inhibition of ACCase by **Propaquizafop**.

Experimental Protocol: ACCase Inhibition Assay

The following is a generalized protocol for determining the inhibitory effect of **Propaquizafop** on ACCase activity.

Objective: To quantify the in vitro inhibition of ACCase by **Propaquizafop**.

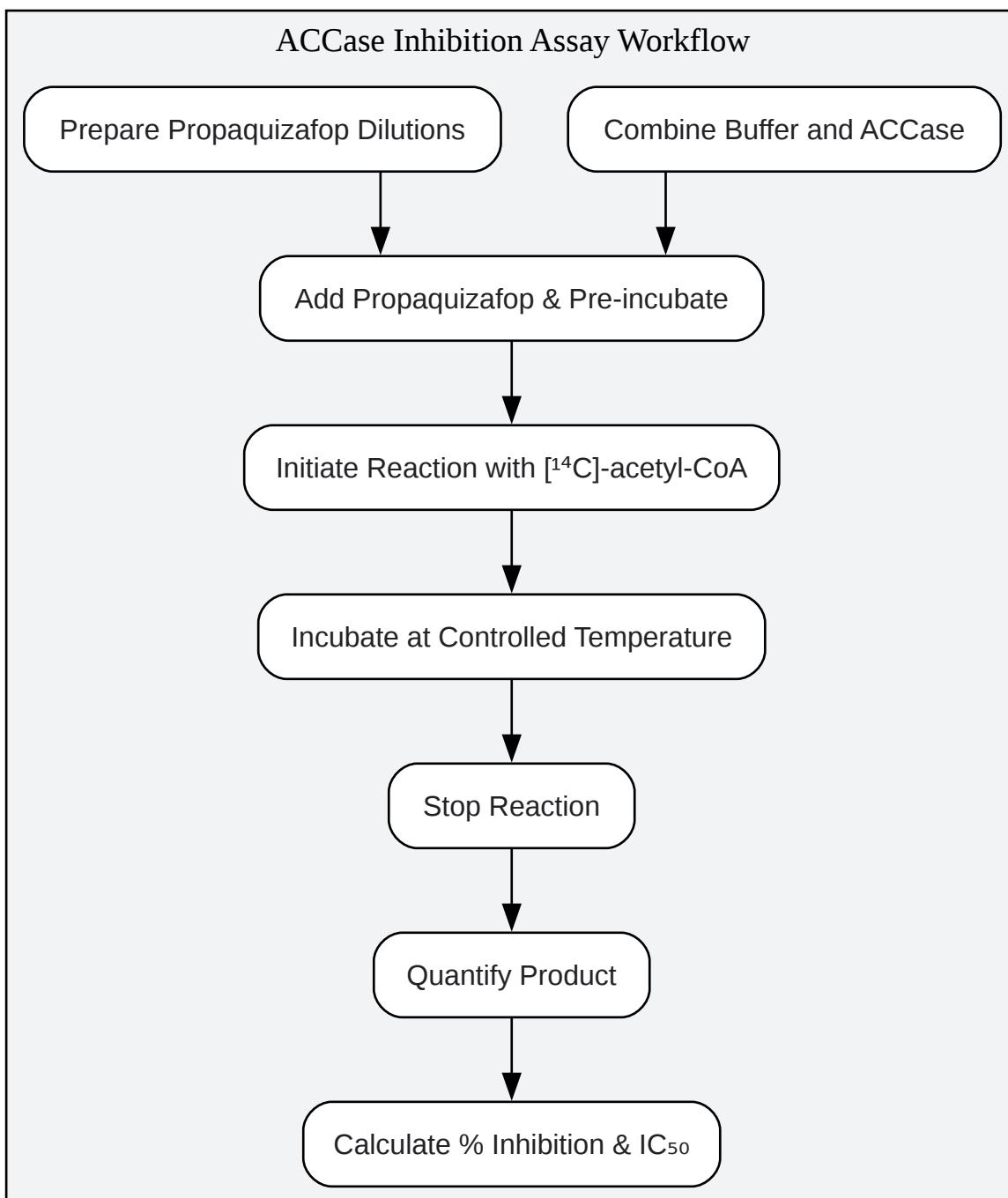
Materials:

- Partially purified ACCase enzyme extract from a susceptible grass species.
- Propaquizafop** analytical standard.
- [¹⁴C]-acetyl-CoA or a colorimetric assay kit.
- Reaction buffer (containing ATP, MgCl₂, NaHCO₃, and other necessary co-factors).
- Scintillation cocktail and counter (for radiometric assay).
- Spectrophotometer (for colorimetric assay).

Procedure:

- Prepare a series of **Propaquizafop** dilutions in a suitable solvent (e.g., DMSO).

- In a microcentrifuge tube, combine the reaction buffer and the ACCase enzyme extract.
- Add the **Propaquizafop** dilution or solvent control to the reaction mixture and pre-incubate for a specified time.
- Initiate the enzymatic reaction by adding [¹⁴C]-acetyl-CoA.
- Allow the reaction to proceed for a defined period at a controlled temperature.
- Stop the reaction (e.g., by adding acid).
- Quantify the amount of [¹⁴C]-malonyl-CoA formed using liquid scintillation counting or measure the colorimetric change.
- Calculate the percentage of ACCase inhibition for each **Propaquizafop** concentration.
- Determine the IC₅₀ value (the concentration of **Propaquizafop** that causes 50% inhibition of ACCase activity).



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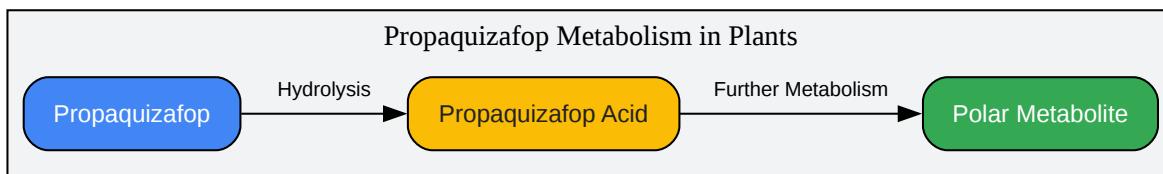
Caption: ACCase Inhibition Assay Workflow.

Metabolism

Propaquizafop is metabolized in plants, animals, and the environment. The primary metabolic pathway involves the hydrolysis of the ester linkage.

Metabolic Pathway in Plants

In susceptible and tolerant plants, **Propaquizafop** is rapidly metabolized. A study in chickpeas showed that it is converted to **propaquizafop acid** and a more polar metabolite.[3]



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Caption: Plant Metabolism of **Propaquizafop**.

Experimental Protocol: Plant Metabolism Study

Objective: To identify and quantify the metabolites of **Propaquizafop** in a target plant species.

Materials:

- Radiolabeled ($[^{14}\text{C}]$) **Propaquizafop**.
- Test plant species grown under controlled conditions.
- Solvents for extraction (e.g., acetonitrile, methanol).
- Analytical instruments (e.g., HPLC, LC-MS/MS, TLC).

Procedure:

- Apply $[^{14}\text{C}]\text{-Propaquizafop}$ to the leaves or roots of the test plants.
- Harvest the plants at various time intervals after treatment.

- Separate the plant material into different parts (e.g., leaves, stems, roots).
- Extract the radioactive residues from the plant material using appropriate solvents.
- Analyze the extracts using chromatographic techniques (TLC, HPLC) to separate the parent compound and its metabolites.
- Identify the metabolites using mass spectrometry (LC-MS/MS).
- Quantify the amount of parent **Propaquizafop** and each metabolite at different time points to determine the metabolic rate and pathway.

Toxicology

The toxicological profile of **Propaquizafop** has been evaluated in various studies.

Acute Toxicity

Endpoint	Value	Species
Oral LD ₅₀	>5000 mg/kg	Rat
Dermal LD ₅₀	>2000 mg/kg	Rat
Inhalation LC ₅₀	>5.2 mg/L	Rat
Skin Irritation	Slightly irritating	Rabbit
Eye Irritation	Slightly irritating	Rabbit

Chronic Toxicity and Carcinogenicity

Long-term exposure to **Propaquizafop** has been shown to have effects on the liver and kidneys in animal studies. It has been demonstrated to induce hepatocarcinogenesis in rodents through a peroxisome proliferator-activated receptor alpha (PPAR α)-mediated mode of action. [4] This mode of action is generally considered to be rodent-specific and not relevant to humans.[4]

Experimental Protocol: Rodent Carcinogenicity Study (General Overview)

Objective: To assess the carcinogenic potential of **Propaquizafop** in a rodent model following chronic dietary exposure.

Materials:

- Test animals (e.g., Sprague-Dawley rats).
- **Propaquizafop** of known purity.
- Standard laboratory diet.
- Equipment for animal housing, feeding, and observation.
- Facilities for histopathological examination.

Procedure:

- Select a sufficient number of male and female rodents and divide them into control and treatment groups.
- Administer **Propaquizafop** mixed into the diet at multiple dose levels for a significant portion of the animal's lifespan (e.g., 2 years).
- Monitor the animals daily for clinical signs of toxicity.
- Record body weight and food consumption regularly.
- Perform periodic hematology and clinical chemistry evaluations.
- At the end of the study, conduct a full necropsy on all animals.
- Collect and preserve all major organs and any observed lesions.
- Perform a detailed histopathological examination of the collected tissues.

- Statistically analyze the incidence of tumors and other pathological findings to determine the carcinogenic potential of **Propaquizafop**.

Conclusion

Propaquizafop is a potent and selective herbicide with a well-defined mode of action. Its physicochemical properties, metabolic fate, and toxicological profile have been extensively studied. This technical guide provides a consolidated resource for researchers and professionals working with this compound, summarizing key data and outlining relevant experimental methodologies. The provided information is essential for the safe and effective use of **Propaquizafop** in agricultural applications and for its continued evaluation in scientific research.

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